

2-Nitro-5-(trifluoromethoxy)benzoic acid molecular weight and formula.

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Compound of Interest

Compound Name: 2-Nitro-5-
(trifluoromethoxy)benzoic acid

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Technical Data Sheet: 2-Nitro-5-(trifluoromethoxy)benzoic acid

Abstract: This document provides core physicochemical properties of **2-Nitro-5-(trifluoromethoxy)benzoic acid**, a compound of interest in synthetic chemistry and drug discovery. The molecular formula and molecular weight are presented in a structured format. A logical diagram illustrates the relationship between the compound's name and its fundamental chemical data. This guide is intended for researchers, chemists, and professionals in the field of drug development.

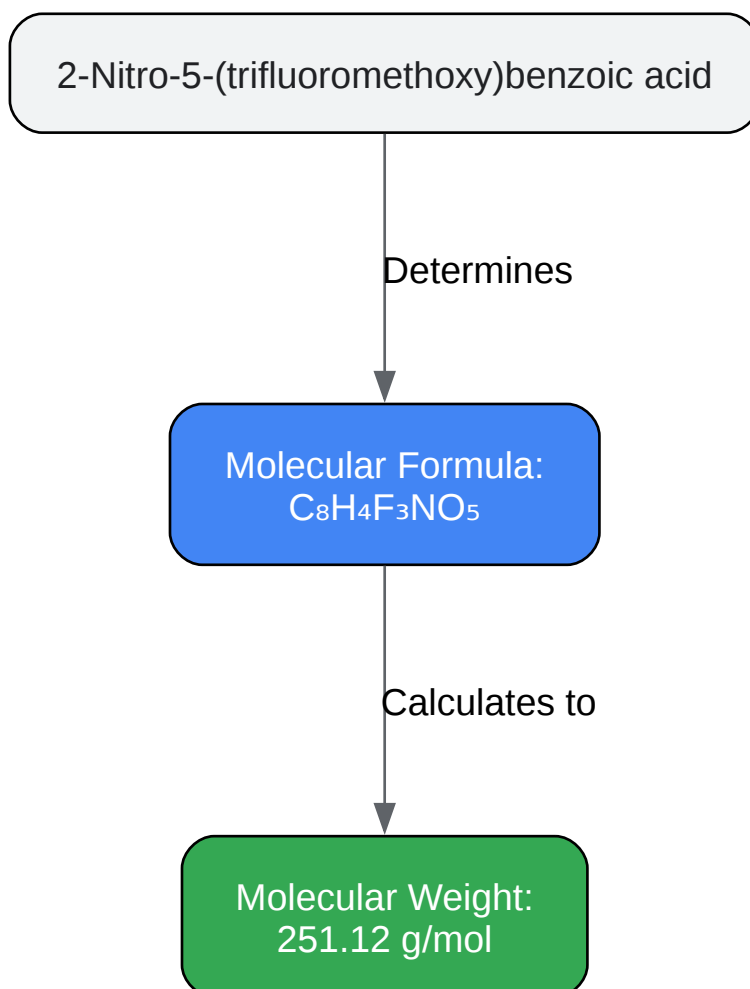
Physicochemical Properties

The fundamental molecular characteristics of **2-Nitro-5-(trifluoromethoxy)benzoic acid** have been determined and are summarized below. These values are essential for stoichiometric calculations, analytical method development, and chemical synthesis workflows.

Property	Value	Citations
Chemical Name	2-Nitro-5-(trifluoromethoxy)benzoic acid	
CAS Number	189359-65-7	[1][2][3]
Molecular Formula	C ₈ H ₄ F ₃ NO ₅	[1][2][3]
Molecular Weight	251.12 g/mol	[2]

Data Relationship Visualization

The following diagram illustrates the direct logical flow from the compound's nomenclature to its empirical formula and calculated molecular weight.



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Figure 1: Relationship between Compound Name, Formula, and Molecular Weight.

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References

- 1. 2-Nitro-5-(trifluoromethoxy)benzoic acid Price from Supplier Brand Shanghai Aladdin Biochemical Technology Co., LTD on Chemsr.com [chemsrc.com]
- 2. 2-NITRO-5-(TRIFLUOROMETHOXY)BENZOIC ACID CAS#: 189359-65-7 [m.chemicalbook.com]
- 3. synquestlabs.com [synquestlabs.com]
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